

Section 1: Hazard Identification and Comprehensive Risk Assessment

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Compound of Interest

Compound Name: (S)-3-Methylpiperazin-2-one

CAS No.: 78551-38-9

Cat. No.: B1590091

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A proactive approach to safety begins with a thorough understanding of the potential hazards. Based on data from suppliers and regulatory classifications for the enantiomer and related piperazine compounds, **(S)-3-Methylpiperazin-2-one** should be handled as a hazardous substance.

GHS Classification and Health Hazards

The primary hazards are related to its irritant and corrosive properties, with a potential for respiratory sensitization.^[5] The toxicological profile is incomplete, which mandates handling it as a substance with unknown long-term effects.^{[2][4]}

Table 1: GHS Hazard and Precautionary Statements

GHS Classification	Code	Statement	Source
Hazard Statements	H315	Causes skin irritation.	
	H318 / H319	Causes serious eye damage / Causes serious eye irritation.	[5]
	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[5]
	H335	May cause respiratory irritation.	
Precautionary Statements	P261	Avoid breathing dust.	[4]
	P264	Wash skin thoroughly after handling.	
	P271	Use only outdoors or in a well-ventilated area.	
	P280	Wear protective gloves/ eye protection/ face protection.	
	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
	P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
	P305 + P351 + P338	IF IN EYES: Rinse cautiously with water	[4]

GHS Classification	Code	Statement	Source
		for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
	P403 + P233	Store in a well- ventilated place. Keep container tightly closed.	

| | P501 | Dispose of contents/ container to an approved waste disposal plant. | |

Note: This table aggregates data from various sources, including those for the (R)-enantiomer, which is expected to have identical physical hazards.

Chemical Reactivity and Incompatibilities

To prevent hazardous reactions, **(S)-3-Methylpiperazin-2-one** must be stored and handled away from incompatible materials.

- Strong Oxidizing Agents: Contact can lead to vigorous, potentially explosive reactions.
- Strong Acids: As a piperazine derivative, it can react exothermically with strong acids.[\[2\]](#)[\[3\]](#)
- Acid Anhydrides and Acid Chlorides: These can cause vigorous reactions.[\[2\]](#)

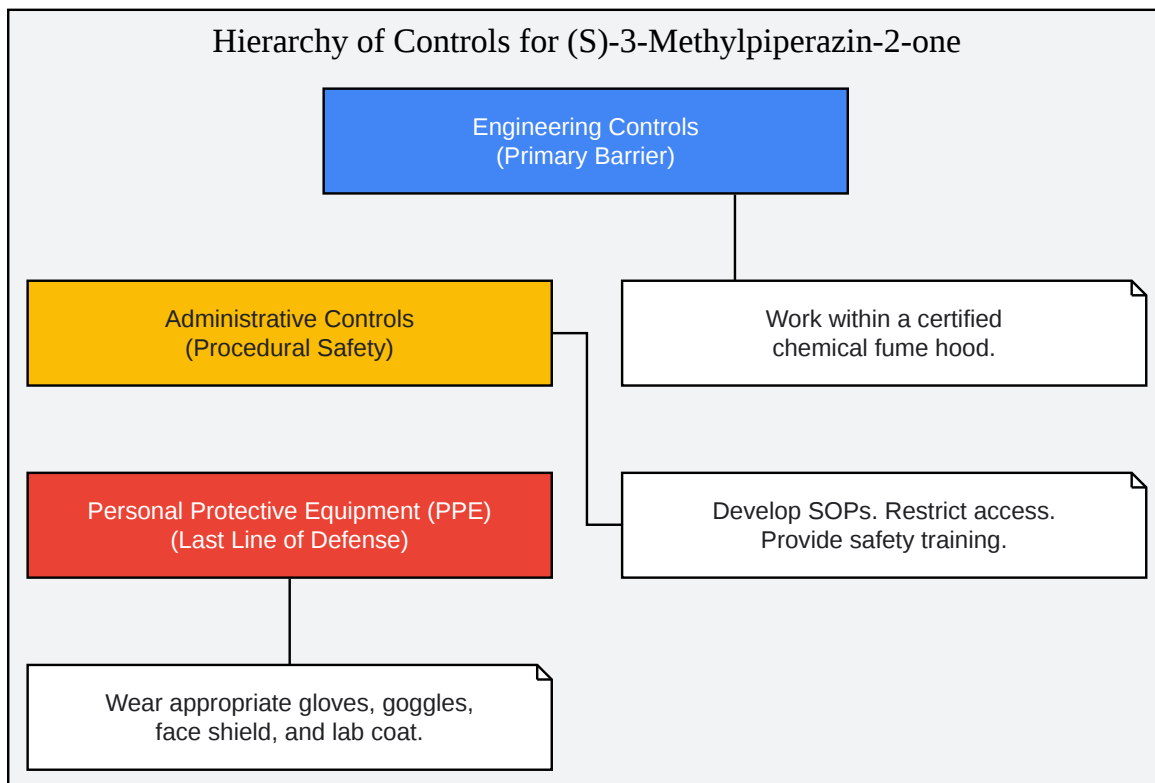
Stable under recommended storage conditions, but should be protected from moisture.[\[4\]](#)

Hazardous decomposition products formed under fire conditions include carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[4\]](#)

Section 2: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is critical. This involves a combination of engineering controls, administrative procedures, and appropriate PPE, often referred to as the

Hierarchy of Controls.



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Caption: Workflow for responding to a minor chemical spill.

First Aid Measures

Immediate and appropriate first aid can significantly reduce the severity of an injury. Always show the Safety Data Sheet to attending medical personnel. [4] Table 3: First Aid Procedures

Exposure Route	Action
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration or oxygen. Seek immediate medical attention. [2][3]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [2][3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. [2][3]

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2][3]

Section 5: Waste Management

All waste containing **(S)-3-Methylpiperazin-2-one** must be treated as hazardous.

- **Unused Product:** Dispose of surplus or non-recyclable material through a licensed disposal company. [4]• **Contaminated Materials:** This includes empty containers, absorbent materials from spills, and contaminated PPE. Collect these in a clearly labeled, sealed container. [4][6]• **Regulations:** Adhere strictly to all local, regional, and national regulations for hazardous waste disposal. [2]Do not dispose of down the drain. [4]

Conclusion

(S)-3-Methylpiperazin-2-one is a valuable synthetic building block that demands careful and informed handling. The lack of a complete toxicological profile necessitates a conservative approach to safety. By implementing robust engineering controls, consistently using appropriate PPE, adhering to established handling protocols, and being prepared for emergencies, researchers can work safely with this compound. The causality is clear:

understanding the known hazards of corrosivity and irritation, and respecting the unknown toxicological potential, directly informs the stringent controls required to protect the health and safety of all laboratory personnel.

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